

Physical and chemical properties of Iomeprol intermediate-1

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Compound of Interest

Compound Name: *Iomeprol intermediate-1*

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An In-depth Technical Guide to Iomeprol Intermediate-1

For Researchers, Scientists, and Drug Development Professionals

Iomeprol intermediate-1, a critical component in the synthesis of the non-ionic X-ray contrast agent Iomeprol, is a compound of significant interest in the field of medicinal chemistry and drug development. This guide provides a comprehensive overview of its physical and chemical properties, alongside a detailed examination of its synthesis and purification processes.

Chemical Identity and Physical Properties

Iomeprol intermediate-1, scientifically known as 5-amino-N,N'-bis(2,3-dihydroxypropyl)-2,4,6-triiodoisophthalamide, is a white to off-white solid. It serves as a foundational building block for the final Iomeprol molecule. A summary of its key physical and chemical properties is presented in Table 1.

Table 1: Physical and Chemical Properties of **Iomeprol Intermediate-1**

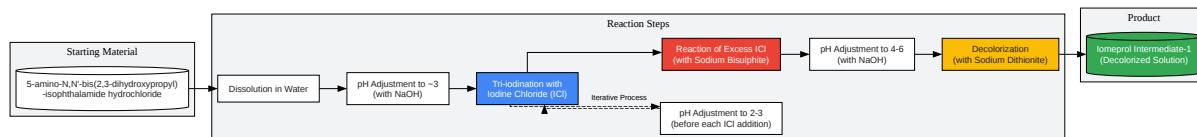
Property	Value	Reference
CAS Number	76801-93-9	[1]
Molecular Formula	C ₁₄ H ₁₈ I ₃ N ₃ O ₆	[2]
Molecular Weight	705.02 g/mol	[2]
IUPAC Name	5-amino-N ¹ ,N ³ -bis(2,3-dihydroxypropyl)-2,4,6-triiodoisophthalamide	
Synonyms	5-amino-2,4,6-triiodo-N,N'-bis(2,3-dihydroxypropyl)isophthalamide, Compound B	[2] [3]
Physical Form	White to off-white solid	
Purity	Typically ≥98%	
Storage Temperature	Room Temperature	
Hydrogen Bond Donor Count	7	[2]
Hydrogen Bond Acceptor Count	7	[2]
Rotatable Bond Count	8	[2]
Topological Polar Surface Area	165 Å ²	[2]

Synthesis and Purification: An Experimental Overview

The synthesis of **Iomeprol intermediate-1** is a multi-step process that is crucial for the production of high-purity Iomeprol. While specific industrial protocols are proprietary, a general methodology can be outlined based on publicly available patent literature.

The synthesis of **Iomeprol intermediate-1** typically involves the iodination of a precursor molecule, 5-amino-N,N'-bis(2,3-dihydroxypropyl)-isophthalamide. A logical workflow for this

process is illustrated in the diagram below.



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Caption: General synthesis workflow for **Iomeprol intermediate-1**.

The following protocol is a representative example based on patent descriptions and should be adapted and optimized for specific laboratory conditions.[\[3\]](#)

Materials:

- 5-amino-N,N'-bis(2,3-dihydroxypropyl)-isophthalamide hydrochloride
- Deionized Water
- Sodium Hydroxide (50% w/w aqueous solution)
- Iodine Chloride
- Sodium Bisulphite
- Sodium Dithionite

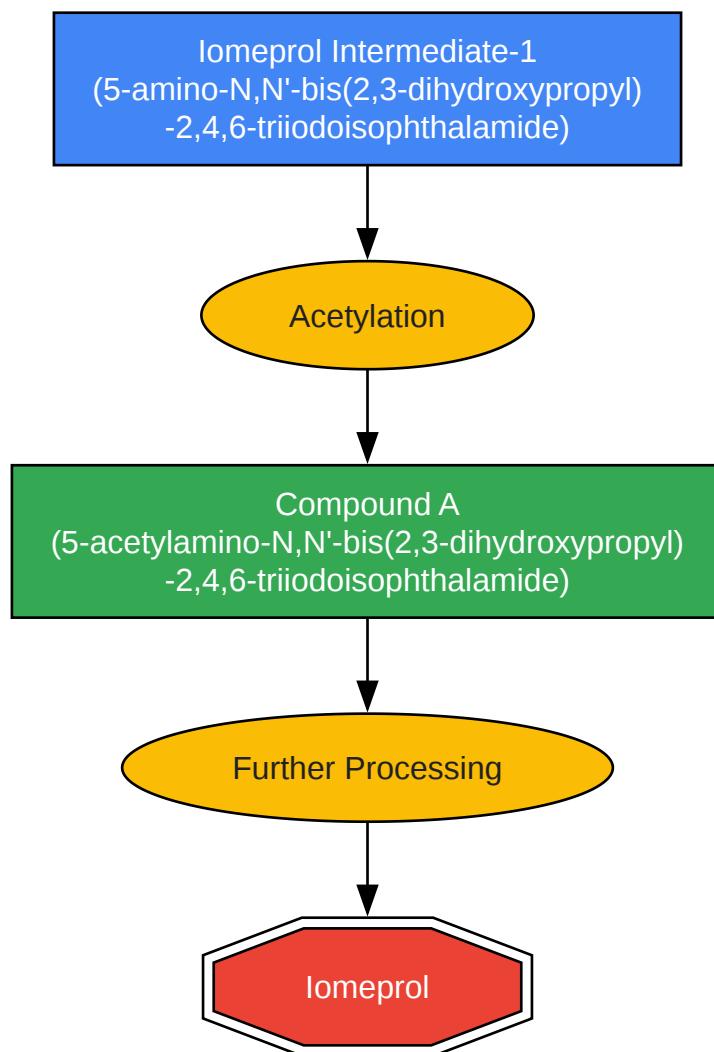
Procedure:

- Dissolution: Dissolve 5-amino-N,N'-bis(2,3-dihydroxypropyl)-isophthalamide hydrochloride in water at ambient temperature.
- Initial pH Adjustment: Adjust the pH of the solution to approximately 3 using a 50% w/w aqueous sodium hydroxide solution.
- Iodination: Heat the solution to 65-80°C. The tri-iodination is carried out by adding iodine chloride in multiple portions (e.g., four portions).
- Iterative pH Adjustment: Before each addition of iodine chloride, adjust the pH of the reaction mixture to 2-3 with aqueous sodium hydroxide.
- Quenching Excess Reagent: After the final addition of iodine chloride, react the excess reagent by adding sodium bisulphite.
- Final pH Adjustment: Adjust the pH of the solution to a range of 4-6 with aqueous sodium hydroxide.
- Decolorization: Add sodium dithionite to the solution to decolorize it, resulting in a solution of **lomeprol intermediate-1**.

Further purification steps, such as recrystallization, may be necessary to achieve the desired purity for subsequent synthesis steps.

Role in lomeprol Synthesis

lomeprol intermediate-1 is the direct precursor to 5-acetylamo-N,N'-bis(2,3-dihydroxypropyl)-2,4,6-triiodoisophthalamide (Compound A), which is then further processed to yield the final lomeprol product. The amino group on the tri-iodinated benzene ring of **lomeprol intermediate-1** is the site of acetylation.



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Caption: Logical relationship of **Iomeprol intermediate-1** in the synthesis of Iomeprol.

Safety and Handling

Iomeprol intermediate-1 is associated with certain hazards. The following safety information is crucial for handling this compound in a laboratory or industrial setting.

Table 2: Hazard and Precautionary Statements

Category	Statement	Reference
Signal Word	Warning	
Hazard Statements	H302: Harmful if swallowed. H315: Causes skin irritation. H319: Causes serious eye irritation. H335: May cause respiratory irritation.	
Precautionary Statements	P261: Avoid breathing dust/fume/gas/mist/vapours/spay. P305+P351+P338: IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.	

Appropriate personal protective equipment (PPE), including gloves, safety glasses, and a lab coat, should be worn when handling this compound. Work should be conducted in a well-ventilated area or under a fume hood.

Conclusion

Iomeprol intermediate-1 is a well-characterized molecule that plays a pivotal role in the synthesis of the widely used contrast agent, Iomeprol. A thorough understanding of its physical and chemical properties, as well as its synthesis and handling, is essential for researchers and professionals involved in the development and manufacturing of radiocontrast agents. The information presented in this guide provides a solid foundation for further research and application of this important chemical intermediate.

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